

GSK4027 off-target effects bromodomain family selectivity

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Compound Focus: GSK 4027

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GSK4027 Off-Target Bromodomain Binding Profile

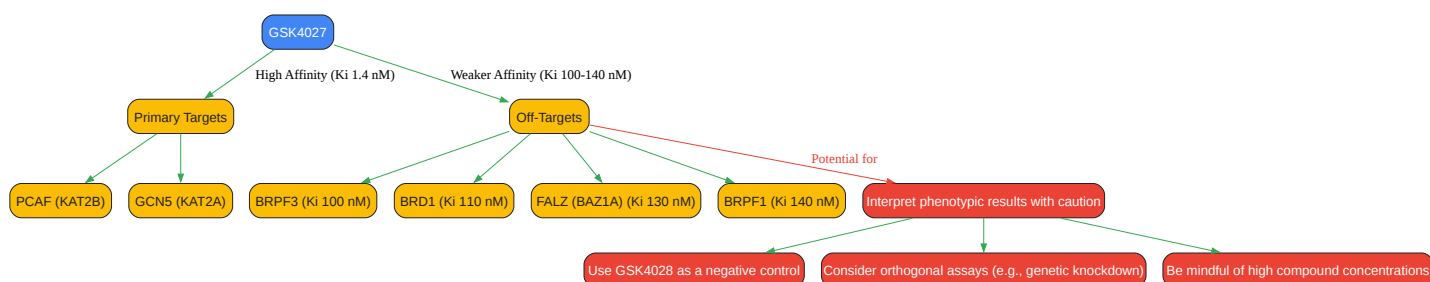
The following table summarizes the primary off-targets of GSK4027, as identified in a BROMOscan selectivity panel. The data shows that while GSK4027 is highly selective for its primary targets, it does exhibit weaker, measurable affinity for a small number of other bromodomains [1] [2].

Table 1: Quantified Off-Target Affinity of GSK4027 (BROMOscan Data)

Bromodomain Target	Protein Name	Affinity (Ki)	Selectivity Window vs. PCAF/GCN5
PCAF/GCN5	KAT2B / KAT2A	1.4 nM (for both)	(Primary Target)
BRPF3	Bromodomain PHD Finger Transcription Factor	100 nM	~70-fold
BRD1	Bromodomain Containing 1	110 nM	~80-fold
FALZ	BAZ1A; Bromodomain Adjacent To Zinc Finger Domain 1A	130 nM	~90-fold

Bromodomain Target	Protein Name	Affinity (Ki)	Selectivity Window vs. PCAF/GCN5
BRPF1	Bromodomain PHD Finger Transcription Factor	140 nM	~100-fold

The relationship between GSK4027 and its primary and off-target bromodomains can be visualized as follows:



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Fig. 1: The binding relationship of GSK4027 and key experimental considerations. While it potently inhibits its primary targets PCAF and GCN5, researchers should be aware of its weaker off-targets when interpreting results.

Key Experimental Protocols for Validation

To ensure your results are driven by on-target activity, the following experimental details are critical.

1. Cellular Target Engagement (NanoBRET Assay) This protocol measures the ability of GSK4027 to displace the natural histone ligand from full-length PCAF in living cells, confirming its cellular potency [3].

- **Cell Line:** HEK293 cells.
- **Constructs:**
 - **NanoLuc-tagged PCAF:** Express full-length human PCAF fused to NanoLuc luciferase.
 - **Halo-tagged Histone H3.3:** Express histone H3.3 fused to a HaloTag.
- **Assay Principle:** The proximity of the PCAF-NanoLuc and H3.3-HaloTag generates a BRET (Bioluminescence Resonance Energy Transfer) signal. A compound that disrupts the interaction between PCAF and the histone will reduce this signal.
- **Procedure:**
 - Co-transfect cells with the NanoLuc-PCAF and HaloTag-H3.3 constructs.
 - Incubate with the HaloTag substrate to label the histone.
 - Treat cells with a dose range of GSK4027 (or its negative control, GSK4028).
 - Incubate for **18 hours**.
 - Measure the BRET signal. The reported **IC₅₀ for GSK4027 in this assay is 60 nM** [4] [3].

2. Confirming Selectivity in Your System The BROMOscan data provides a broad selectivity profile. For critical experiments, you can further validate this selectivity using cellular models.

- **Use the Negative Control:** Always include the inactive enantiomer **GSK4028** in your experiments [4] [2]. Any phenotypic effects observed with GSK4027 that are not seen with GSK4028 at the same concentration are more likely to be on-target.
- **Assess Viability:** GSK4027 has been shown to be non-cytotoxic up to **200 μM** in cellular health assays, which provides a very wide window to rule out general toxicity confounding your results [1].

Frequently Asked Questions (FAQs)

Q1: At what concentration should I use GSK4027 to minimize off-target effects? It is recommended to use GSK4027 at the lowest effective concentration. Based on the cellular NanoBRET IC₅₀ of 60 nM, low nanomolar to low micromolar concentrations are typically sufficient for on-target engagement. **Avoid high micromolar concentrations**, as this increases the risk of engaging the lower-affinity off-targets like BRPF3 and BRD1 [1] [2].

Q2: Can I use GSK4027 to distinguish between PCAF and GCN5 specific functions? No. GSK4027 is equipotent against the bromodomains of both PCAF (KAT2B) and GCN5 (KAT2A). Therefore, phenotypic

changes cannot be attributed to one protein over the other. Genetic approaches (e.g., siRNA) are required to deconvolve their individual roles [2].

Q3: Are there any non-bromodomain off-targets I should be concerned about? According to a broad cross-screening panel against 53 biochemical and phenotypic assays, GSK4027 did not show any significant off-target binding below **3 μM** . This indicates a clean profile against many other common target classes, though it is not an exhaustive test of all human proteins [1] [2].

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References

1. GSK4027 for PCAF and GCN5 Bromodomains [thesgc.org]
2. Probe GSK4027 [chemicalprobes.org]
3. GSK 4027 | PCAF Probe [medchemexpress.com]
4. Discovery of a Potent, Cell Penetrant, and Selective p300/ ... [pubmed.ncbi.nlm.nih.gov]

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